

A Technical Guide to Commercial Rifampicin-d11 for Research Applications

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Compound of Interest

Compound Name: Rifampicin-d11

Cat. No.: B12375691

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Rifampicin-d11**, a deuterated analog of the potent antibiotic Rifampicin. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled compound for a variety of research applications, including quantitative bioanalysis and metabolic studies.

Commercial Suppliers and Product Specifications

Rifampicin-d11 is available from several reputable suppliers specializing in research chemicals and stable isotope-labeled compounds. The following table summarizes the key quantitative data for **Rifampicin-d11** offered by prominent commercial suppliers. It is important to note that specific lot-to-lot variability may exist, and researchers should always refer to the Certificate of Analysis (CoA) provided by the supplier for the most accurate and up-to-date information.

Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity (by HPLC)	Isotopic Enrichment
MedChemExpress	HY-B0272S3	C ₄₃ H ₄₇ D ₁₁ N ₄ O ₁₂	834.01	≥98.0% [1]	>98.0% [1]
Cayman Chemical	Varies (Custom Synthesis)	C ₄₃ H ₄₇ D ₁₁ N ₄ O ₁₂	834.01	Typically ≥95%	≥99% deuterated forms
Toronto Research Chemicals	Varies (Custom Synthesis)	C ₄₃ H ₄₇ D ₁₁ N ₄ O ₁₂	834.01	High Purity (CoA Provided) [2]	High Enrichment (MS Data Provided) [2]

Experimental Protocols

Rifampicin-d11 is primarily utilized as an internal standard in quantitative mass spectrometry-based assays for the determination of Rifampicin concentrations in biological matrices. Its utility stems from its near-identical chemical and physical properties to the unlabeled analyte, while its increased mass allows for clear differentiation in a mass spectrometer.

Protocol 1: Quantification of Rifampicin in Human Plasma by LC-MS/MS

This protocol outlines a typical liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of Rifampicin in human plasma using **Rifampicin-d11** as an internal standard.[\[3\]](#)[\[4\]](#)[\[5\]](#)

1. Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma in a microcentrifuge tube, add 300 µL of acetonitrile containing the internal standard, **Rifampicin-d11**, at a known concentration (e.g., 100 ng/mL).
- Vortex the mixture vigorously for 1 minute to precipitate plasma proteins.
- Centrifuge the sample at 14,000 rpm for 10 minutes at 4°C.

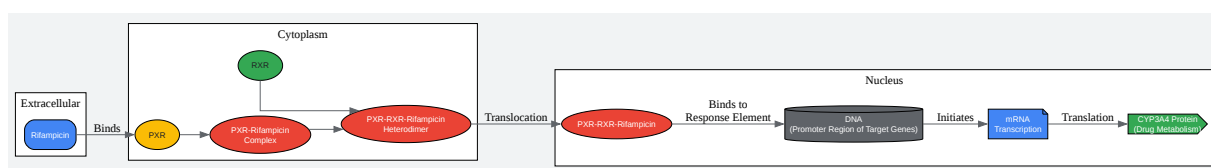
- Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 2.6 μ m particle size).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A typical gradient would start at a low percentage of mobile phase B, ramp up to a high percentage to elute the analyte and internal standard, and then return to the initial conditions for column re-equilibration.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Rifampicin: Monitor the transition of the precursor ion (e.g., m/z 823.4) to a specific product ion (e.g., m/z 791.4).
 - **Rifampicin-d11**: Monitor the transition of the precursor ion (e.g., m/z 834.4) to a specific product ion (e.g., m/z 802.4).
 - Data Analysis: The concentration of Rifampicin in the plasma sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve prepared with known concentrations of Rifampicin.

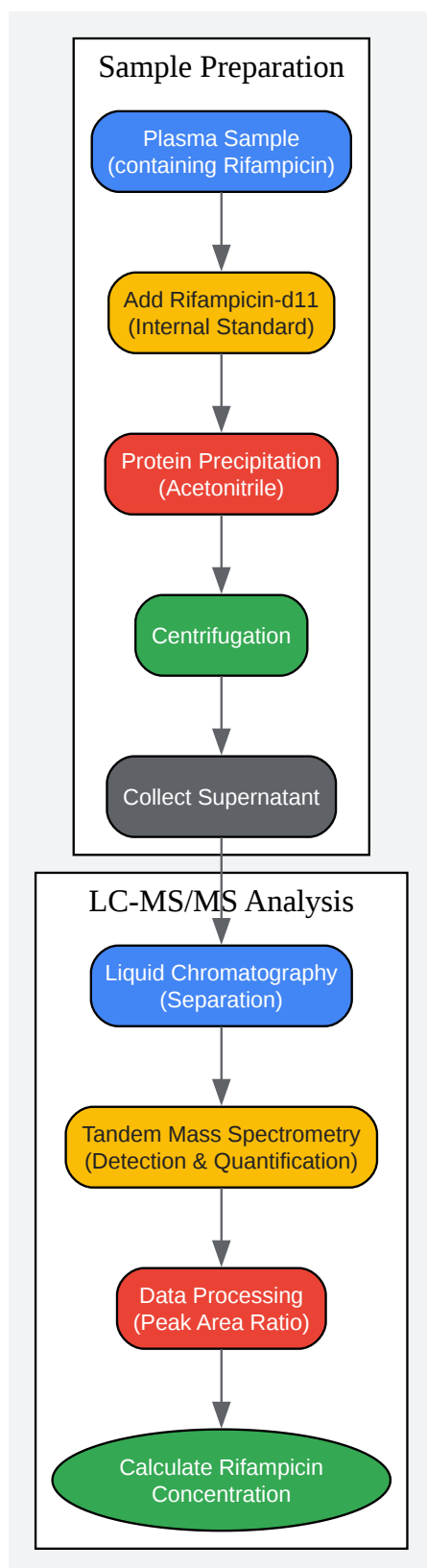
Signaling Pathway and Experimental Workflow Visualizations

The following diagrams, generated using the Graphviz DOT language, illustrate key biological and experimental processes related to Rifampicin.



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Caption: Pregnane X Receptor (PXR) signaling pathway activated by Rifampicin.



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Caption: Experimental workflow for LC-MS/MS quantification of Rifampicin.

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